

# Sardomozide dihydrochloride IC50 comparison other SAMDC inhibitors

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## Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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## Sardomozide Dihydrochloride Profile

The table below summarizes the key experimental data for **Sardomozide dihydrochloride**.

Property	Description
Target	S-adenosylmethionine decarboxylase (SAMDC) [1] [2]
IC50 (Enzyme)	5 nM [1] [2]
Molecular Weight	303.19 [2]
CAS Number	138794-73-7 [2]
Synonyms	CGP 48664A [2]

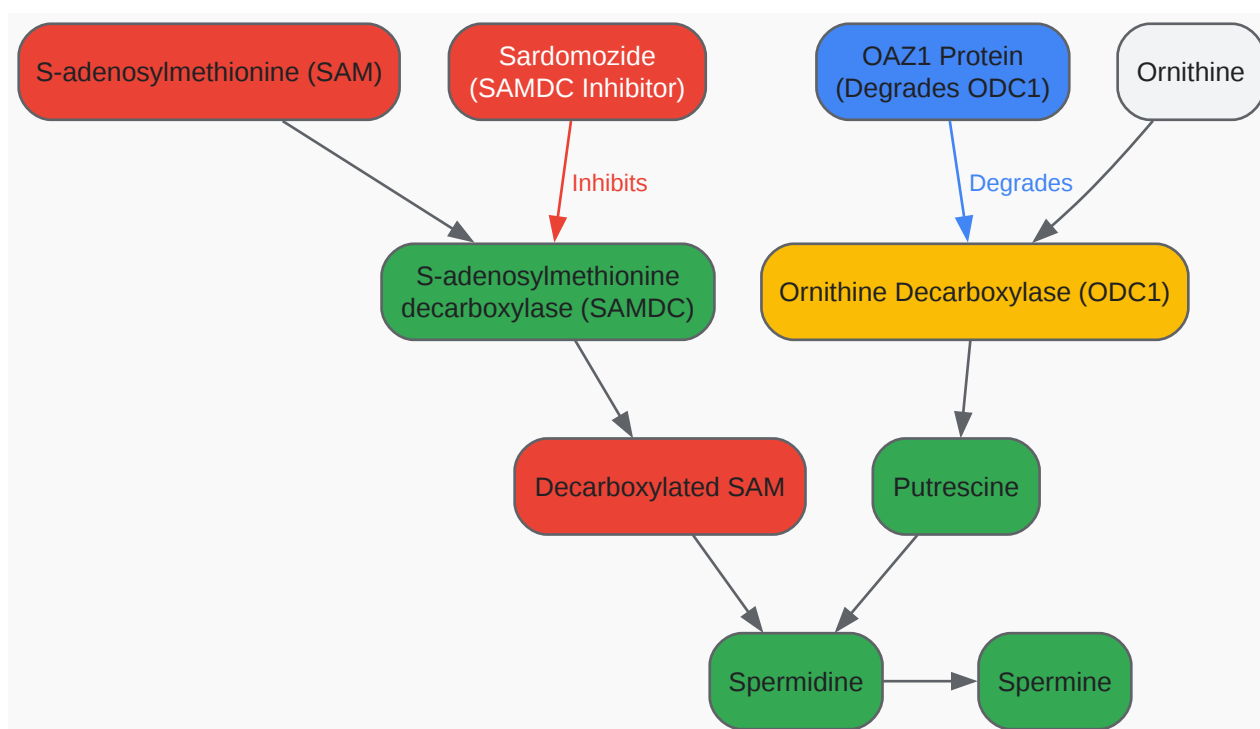
## Experimental Evidence & Protocol

Key experimental findings and methodologies from the literature are detailed below.

- **In Vitro Cell Assay:** In a study using CHO (Chinese Hamster Ovary) cells, treatment with 3  $\mu$ M Sardomozide for 48 hours reduced intracellular SAMDC activity to 10% of the control level. This demonstrates the compound's potent cellular activity [1] [2].
- **Cytostasis & Cell Death:** Research notes that depleting cellular polyamines, either through genetic mutations or drugs like SAMDC inhibitors, results in cytostasis (cell cycle arrest) and eventually leads to cell death [3].

## Polyamine Biosynthesis Pathway

The following diagram illustrates the polyamine biosynthesis pathway and the mechanism of Sardomozide, based on information from the search results [3].



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## References

1. Sardomozide (CGP 48664) | SAMDC Inhibitor [medchemexpress.com]
2. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
3. Genetically encoded fluorescent reporter for polyamines [nature.com]

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